

# Application Notes and Protocols: 5-Hydroxy Omeprazole-D3 Solubility and Stock Solution Preparation

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## Compound of Interest

Compound Name: 5-Hydroxy Omeprazole-D3

Cat. No.: B12410990

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## Abstract

These application notes provide detailed protocols for the solubilization and preparation of stock solutions of **5-Hydroxy Omeprazole-D3**, a deuterated analog of a primary metabolite of Omeprazole. Accurate preparation of stock solutions is critical for downstream applications such as metabolic studies, pharmacokinetic analysis, and its use as an internal standard in quantitative mass spectrometry-based assays. This document outlines the solubility of **5-Hydroxy Omeprazole-D3** in common laboratory solvents and provides a step-by-step guide for preparing and storing stock solutions to ensure their stability and integrity.

## Introduction

**5-Hydroxy Omeprazole-D3** is the deuterium-labeled version of 5-Hydroxy Omeprazole, the principal metabolite of the proton pump inhibitor Omeprazole.[1] The incorporation of deuterium atoms provides a mass shift that is essential for its use as an internal standard in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) analyses, allowing for precise quantification of its non-deuterated counterpart in biological matrices.[2] Given its crucial role in research and drug development, proper handling and preparation of **5-Hydroxy Omeprazole-D3** are paramount.

This document provides verified solubility data and standardized protocols for the preparation of stock solutions, ensuring reproducible experimental results.

## Physicochemical Properties

A summary of the key physicochemical properties of **5-Hydroxy Omeprazole-D3** is provided in the table below.

Property	Value
Molecular Formula	C <sub>17</sub> H <sub>16</sub> D <sub>3</sub> N <sub>3</sub> O <sub>4</sub> S
Molecular Weight	364.43 g/mol [2]
Appearance	Off-white to light brown solid[2]
Storage (as solid)	-20°C for up to 3 years[2]

## Solubility Data

The solubility of **5-Hydroxy Omeprazole-D3** has been determined in various organic solvents. The following table summarizes the available quantitative and qualitative solubility data. It is important to note that for some common laboratory solvents, quantitative data for the deuterated form is not readily available. In such cases, data for the non-deuterated analog, 5-Hydroxy Omeprazole, is provided as a reference.

Solvent	5-Hydroxy Omeprazole-D3 Solubility	5-Hydroxy Omeprazole (Non-deuterated) Solubility (for reference)
DMSO	10 mg/mL (27.44 mM) (requires sonication and warming)[2]	10 mg/mL[3]
Chloroform	Slightly soluble[4]	Slightly soluble
DMF	Data not available	20 mg/mL[3]
Ethanol	Data not available	2 mg/mL[3]
Methanol	Data not available	Slightly soluble
DMF:PBS (pH 7.2) (1:1)	Data not available	0.5 mg/mL[3]

Note on Aqueous Solubility: Omeprazole and its metabolites are known to be unstable in acidic conditions. Therefore, dissolving **5-Hydroxy Omeprazole-D3** directly in acidic aqueous buffers should be avoided. For experiments requiring aqueous solutions, it is recommended to first prepare a concentrated stock solution in an appropriate organic solvent (e.g., DMSO) and then dilute it into the aqueous buffer immediately before use.

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **5-Hydroxy Omeprazole-D3** in dimethyl sulfoxide (DMSO).

Materials:

- **5-Hydroxy Omeprazole-D3** solid
- Anhydrous/low-moisture DMSO
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials

- Pipettors and sterile tips
- Vortex mixer
- Water bath sonicator

Protocol:

- **Equilibration:** Allow the vial of **5-Hydroxy Omeprazole-D3** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare a clean, dry microcentrifuge tube or amber vial on a calibrated analytical balance. Carefully weigh the desired amount of **5-Hydroxy Omeprazole-D3**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.644 mg of the compound.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial containing the weighed compound. For 3.644 mg, add 1 mL of DMSO.
- **Dissolution:**
  - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
  - To aid dissolution, place the vial in a water bath sonicator for 10-15 minutes. Gentle warming (e.g., to 37°C) can also be applied.[\[2\]](#)
  - Visually inspect the solution to ensure that all solid has completely dissolved.
- **Aliquoting and Storage:**
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber vials to minimize freeze-thaw cycles.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[2\]](#)

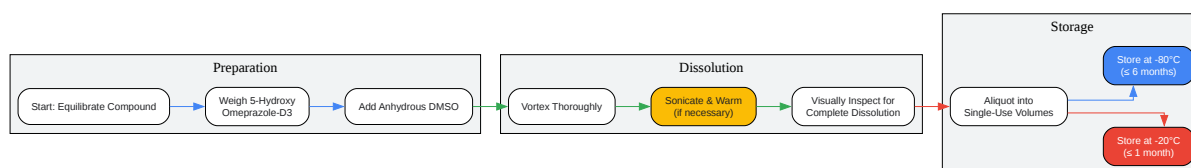
## Stock Solution Preparation Calculator

To aid in the preparation of stock solutions with different concentrations, the following table provides the required volume of DMSO for commonly used starting masses of **5-Hydroxy Omeprazole-D3**.

Desired Concentration	Mass of 5-Hydroxy Omeprazole-D3	Volume of DMSO to Add
1 mM	1 mg	2.7440 mL[2]
5 mg	13.7201 mL[2]	
10 mg	27.4401 mL[2]	
5 mM	1 mg	0.5488 mL[2]
5 mg	2.7440 mL[2]	
10 mg	5.4880 mL[2]	
10 mM	1 mg	0.2744 mL[2]
5 mg	1.3720 mL[2]	
10 mg	2.7440 mL[2]	

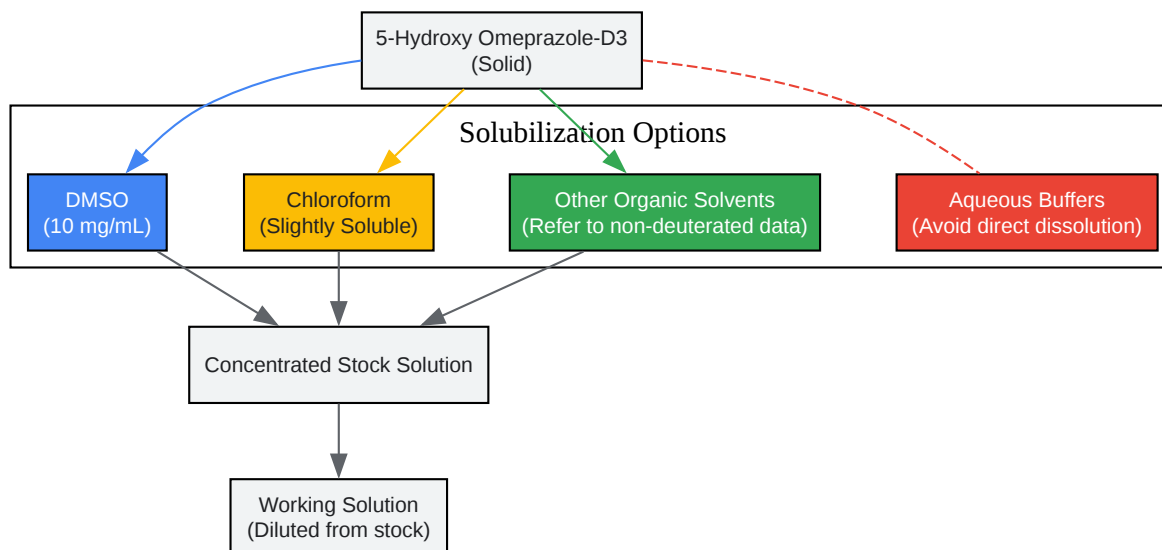
## Visualized Workflows

The following diagrams illustrate the key workflows described in these application notes.



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Caption: Workflow for preparing a **5-Hydroxy Omeprazole-D3** stock solution.



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Caption: Logical relationships for **5-Hydroxy Omeprazole-D3** solubilization.

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## References

- 1. 5-Hydroxy omeprazole standards | @rtMolecule [artmolecule.fr]
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